

# Application Notes and Protocols: Infigratinib-Boc Handling and Storage

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## Compound of Interest

Compound Name: *Infigratinib-Boc*

Cat. No.: *B12379932*

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## Introduction

**Infigratinib-Boc** is a derivative of Infigratinib, an ATP-competitive, pan-fibroblast growth factor receptor (FGFR) inhibitor.[1][2][3] The addition of the t-Butyloxycarbonyl (Boc) protecting group facilitates specific chemical syntheses and biological investigations. Proper handling and storage of this compound are critical to maintain its integrity, ensure experimental accuracy, and protect laboratory personnel. These application notes provide detailed guidelines and protocols for the safe and effective use of **Infigratinib-Boc** in a research setting.

## Physicochemical and Safety Information

**Infigratinib-Boc** is a white solid.[4] As with any pharmaceutical-related compound of unknown potency, it should be handled with care. Standard laboratory safety protocols should be strictly followed.

## Safety and Handling

Researchers should handle **Infigratinib-Boc** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.[4][5] Personal protective equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves	Prevents skin contact.
Eye Protection	Safety glasses or goggles	Protects eyes from dust particles.[5]
Lab Coat	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory	Use only in a chemical fume hood.[5]	Minimizes risk of inhalation.

Incompatible materials include strong oxidizing agents, strong acids, and alkalis.[4][5] The compound should be stored away from these substances to prevent degradation or hazardous reactions.

## Storage and Stability

The stability of **Infigratinib-Boc** is dependent on its form (solid powder vs. dissolved solution) and the storage temperature. Adherence to these conditions is essential to prevent degradation.

## Storage Conditions

Table 2: Recommended Storage Conditions for **Infigratinib-Boc**

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Refer to manufacturer's expiry date	Store in a tightly sealed container.[4]
In Solvent	-80°C	Up to 6 months[1]	Recommended for long-term storage of stock solutions.
In Solvent	-20°C	Up to 1 month[1]	Suitable for short-term storage of working aliquots.

Note: The parent compound, Infigratinib, as a formulated drug product is stored at room temperature (20°C to 25°C).[6] However, for the research-grade **Infigratinib-Boc** chemical, colder freezer storage is required to ensure stability.[4]

## Stability

Stock solutions of **Infigratinib-Boc** are stable for up to 6 months when stored at -80°C.[1] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes after preparation.

## Experimental Protocols

### Protocol: Preparation of Stock Solutions

This protocol details the preparation of a 10 mM stock solution in DMSO.

Materials:

- **Infigratinib-Boc** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes

- Calibrated analytical balance
- Sonicator or vortex mixer

Procedure:

- Pre-Equilibration: Allow the vial of **Infigratinib-Boc** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of powder. For example, to prepare 1 mL of a 10 mM stock, weigh 6.33 mg of **Infigratinib-Boc** (Molecular Weight: 632.54 g/mol ).
- Solubilization: Add the appropriate volume of DMSO to the powder. For a 10 mM stock, add 1 mL of DMSO to 6.33 mg of the compound.
- Dissolution: Cap the tube tightly and vortex thoroughly. If necessary, use an ultrasonic bath to ensure complete dissolution. The compound is soluble in DMSO at 100 mg/mL.
- Aliquoting and Storage: Once fully dissolved, dispense the solution into single-use aliquots in sterile polypropylene tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term use (up to 1 month).[1]

Table 3: Solubility of **Infigratinib-Boc**

Solvent	Concentration	Notes
DMSO	100 mg/mL (158.09 mM)	May require sonication for complete dissolution.

Note: The use of newly opened DMSO is recommended as hygroscopic (water-absorbed) DMSO can significantly impact solubility.

## Protocol: Use in Cell-Based Assays

This protocol provides a general guideline for diluting the DMSO stock solution for use in cell culture experiments.

#### Procedure:

- **Thaw Stock Solution:** Remove one aliquot of the **Infigratinib-Boc** DMSO stock solution from the freezer and thaw it at room temperature.
- **Intermediate Dilution (Optional):** Depending on the final desired concentration, it may be necessary to perform an intermediate dilution in sterile cell culture medium or a buffered solution (e.g., PBS).
- **Final Dilution:** Directly add the required volume of the stock or intermediate solution to the cell culture medium to achieve the final working concentration.
  - **Example:** To achieve a 10  $\mu$ M final concentration in 1 mL of medium, add 1  $\mu$ L of the 10 mM DMSO stock solution.
- **Mix and Treat:** Gently mix the medium to ensure uniform distribution of the compound before adding it to the cells.
- **Control Group:** Ensure that the vehicle control wells (cells treated with DMSO only) receive the same final concentration of DMSO as the experimental wells. Typically, the final DMSO concentration should be kept below 0.5% to avoid solvent-induced cytotoxicity.

## Workflow and Logic Diagrams

The following diagram illustrates the recommended workflow from compound receipt to experimental use, emphasizing key storage and handling steps.

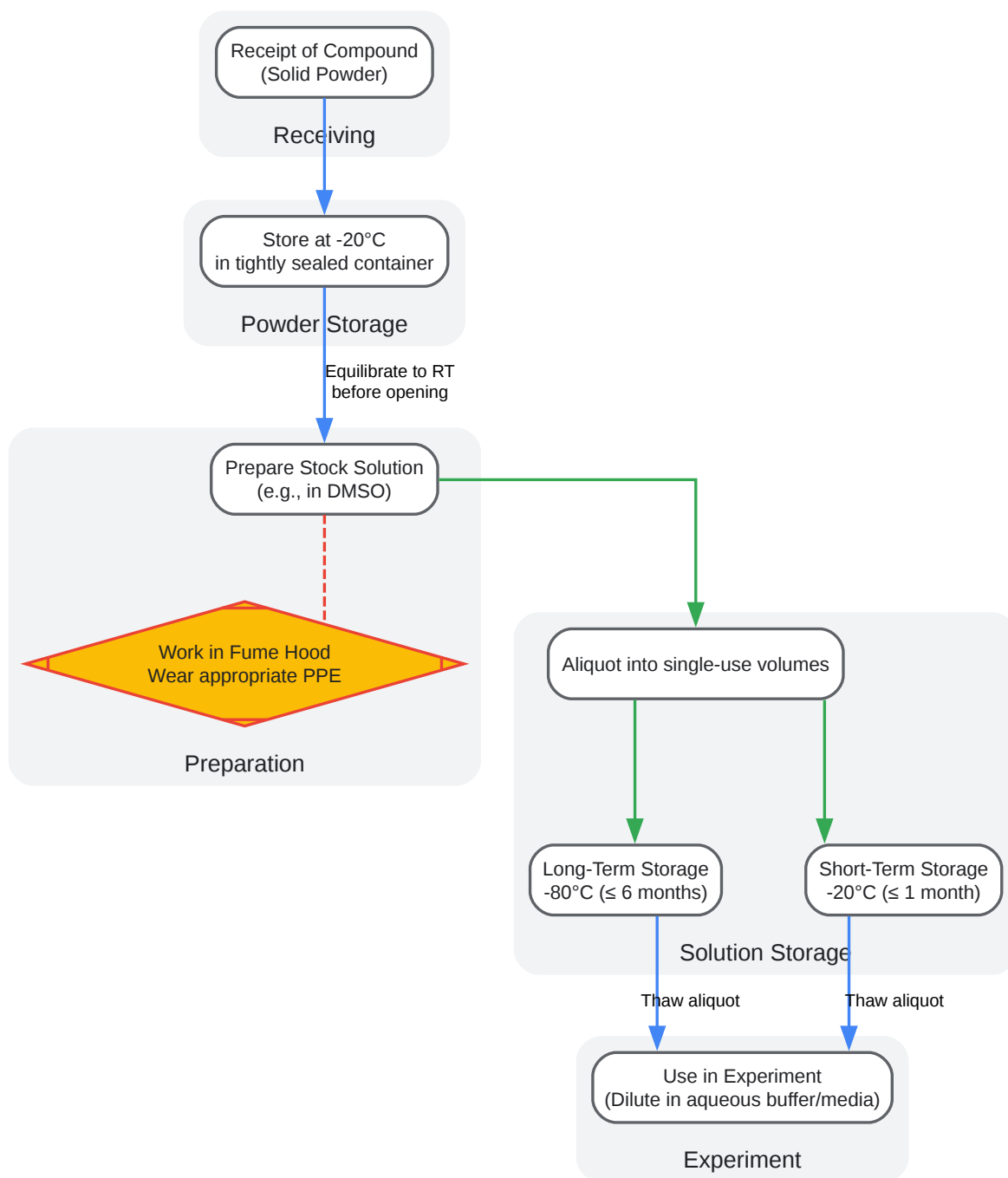


Figure 1. Infigratinib-Boc Handling and Storage Workflow

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Caption: Workflow for handling and storage of **Infigratinib-Boc**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Infigratinib-Boc | CymitQuimica [cymitquimica.com]
- 4. fishersci.com [fishersci.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. accessdata.fda.gov [accessdata.fda.gov]
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